Comparative Technical Guide: Chrysomycin B (Virenomycin M) vs. Chrysomycin A (Virenomycin V)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Chrysomycin B*
CAS No.:	*83852-56-6*
Cat. No.:	*B014802*

Get Quote

Executive Summary

Chrysomycin B (also historically designated as Virenomycin M or Albacarcin M) is a C-glycoside antitumor antibiotic belonging to the gilvocarcin class. It is the C-8 methyl congener of the more potent Chrysomycin A (Virenomycin V).

While both compounds share the same benzonaphthopyranone chromophore and the unique branched sugar virenose, they exhibit distinct biological profiles driven by a single structural variation at the C-8 position.[1] This guide compares the physicochemical properties, mechanism of action, and experimental performance of **Chrysomycin B**/Virenomycin M against its primary alternative, Chrysomycin A.

Key Distinction:

- **Chrysomycin B** (Virenomycin M): Contains a Methyl (-CH_3) group at C-8.[2][3] It acts primarily as a DNA intercalator and Topoisomerase II inhibitor but lacks photo-activated crosslinking capability.

© 2026 BenchChem. All rights reserved.

- Chrysomycin A (Virenomycin V): Contains a Vinyl (-CH=CH_2) group at C-8. This vinyl group confers significantly higher potency (2–4x) and enables light-induced [2+2] cycloaddition with DNA thymine residues, a mechanism unavailable to the B/M series.

Chemical Identity & Structural Logic[4]

The nomenclature "Virenomycin" and "Chrysomycin" refers to identical chemical series isolated by different research groups (Russian and Western, respectively). The suffix "M" corresponds to the Methyl derivative (**Chrysomycin B**), while "V" corresponds to the Vinyl derivative (Chrysomycin A).

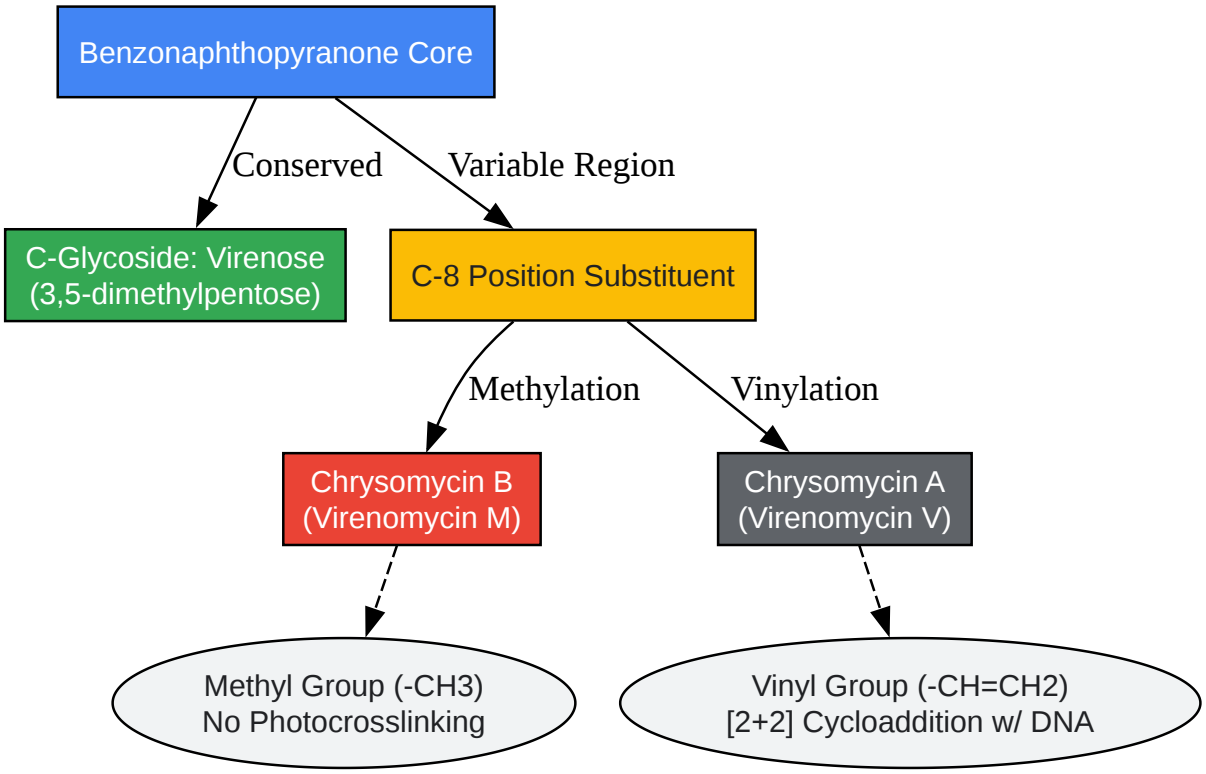
Table 1: Physicochemical Comparison

Feature	Chrysomycin B (Virenomycin M)	Chrysomycin A (Virenomycin V)
CAS Number	83852-56-6	82196-88-1
Molecular Formula	$C_{27}H_{28}O_9$	$C_{28}H_{28}O_9$
Molecular Weight	496.51 g/mol	508.52 g/mol
C-8 Substituent	Methyl (-CH_3)	Vinyl (-CH=CH_2)
Sugar Moiety	Virenose (3,5-dimethylpentose)	Virenose (3,5-dimethylpentose)
Chromophore	Benzonaphthopyranone	Benzonaphthopyranone
Solubility	DMSO, Methanol, Chloroform	DMSO, Methanol, Chloroform
Photo-activity	Negligible / Inactive	High (UV/Blue Light)

Structural Logic Diagram

The following diagram illustrates the hierarchical relationship and the critical divergence point between the two analogues.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Structural divergence of Virenomycin/Chrysomycin analogues. The C-8 substituent dictates the photochemistry capability.

Biological Performance & Mechanism[3][5][6][7][8]

Mechanism of Action

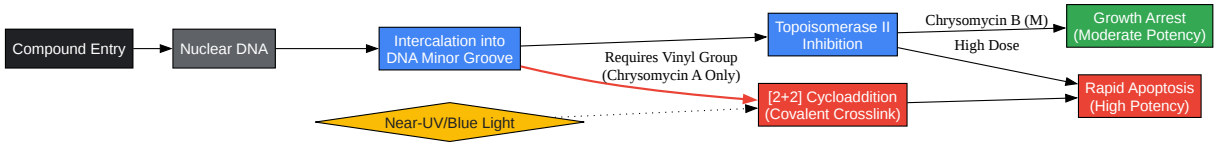
Both compounds function as DNA intercalators. However, the presence of the vinyl group in Chrysomycin A allows it to act as a "photonuclease" or photo-activated alkylating agent, covalently crosslinking with DNA upon exposure to near-UV or visible light. **Chrysomycin B** (Virenomycin M) lacks this capability and relies solely on intercalation and Topoisomerase II inhibition.

Table 2: Comparative Biological Activity

© 2026 BenchChem. All rights reserved.

Parameter	Chrysomycin B (Virenomycin M)	Chrysomycin A (Virenomycin V)
Primary Mechanism	DNA Intercalation, Topo II Inhibition	DNA Intercalation, Topo II Inhibition, Photo-crosslinking
Potency (Cytotoxicity)	Moderate (IC_{50}: ~0.5 - 2.0 µM)	High (IC_{50}: ~0.05 - 0.5 µM)
Antibacterial Activity	Active (Gram+), weaker than A	Highly Active (Gram+, including MRSA/MDR-TB)
Histone Interaction	Binds Histone H3	Binds Histone H3 (Crosslinks H3-DNA upon irradiation)
Toxicity Profile	Generally lower acute toxicity	Higher acute toxicity due to potency

Mechanistic Pathway Visualization



Click to download full resolution via product page

Caption: Differential mechanism. **Chrysomycin B** (M) stops at Topo II inhibition; Chrysomycin A (V) proceeds to covalent crosslinking under light.

Experimental Protocols

To validate the identity and activity of **Chrysomycin B**/Virenomycin M versus its analogues, two key assays are recommended.

Protocol A: Comparative Cytotoxicity Assay (MTT)

© 2026 BenchChem. All rights reserved.

This protocol quantifies the potency difference (IC_{50}) between the Methyl (B/M) and Vinyl (A/V) variants.

Reagents:

- Target Cells: A549 (Lung Adenocarcinoma) or MCF-7.
- Media: DMEM + 10% FBS.
- Reagent: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).

Workflow:

- Seeding: Plate cells at 5,000 cells/well in 96-well plates. Incubate 24h.
- Treatment: Prepare serial dilutions (0.01 µM to 10 µM) of **Chrysomycin B** and Chrysomycin A in DMSO (final DMSO <0.5%).
- Incubation: Treat cells for 72 hours at 37°C, 5% CO_2. Note: Perform in dark to avoid photo-activation variables unless specifically testing phototoxicity.
- Development: Add 20 µL MTT (5 mg/mL) per well. Incubate 4h.
- Solubilization: Remove supernatant, add 150 µL DMSO. Shake 10 min.
- Read: Measure absorbance at 570 nm.
- Analysis: Plot dose-response curves.
    - Expected Result: Chrysomycin A should exhibit an IC_{50} 2–4 fold lower (more potent) than **Chrysomycin B**.

Protocol B: Photo-Activated DNA Crosslinking Assay

This assay definitively distinguishes Virenomycin M (negative) from Virenomycin V (positive).

Reagents:

- Plasmid DNA (e.g., pBR322).

© 2026 BenchChem. All rights reserved.

- Agarose Gel Electrophoresis reagents.
- UV Light Source (365 nm).

Workflow:

- Mixture: Mix 200 ng plasmid DNA with 10 µM compound in TE buffer (Total volume 20 µL).
- Irradiation:
  - Group 1: Dark Control (Keep wrapped in foil).
  - Group 2: UV Exposed (Irradiate at 365 nm for 30 mins on ice).
- Denaturation: Add alkaline loading buffer (NaOH/EDTA) to denature non-crosslinked DNA.
- Electrophoresis: Run on 1% alkaline agarose gel.
- Visualization: Stain with Ethidium Bromide.
- Interpretation:
  - **Chrysomycin B** (M): DNA strands separate under alkaline conditions (smear or single-strand bands). No crosslinking.
  - Chrysomycin A (V): DNA remains as high-molecular-weight crosslinked species (renatures rapidly or migrates as supercoiled/crosslinked form).

References

- Weiss, U., Yoshihira, K., Highet, R. J., White, R. J., & Wei, T. T. (1982). The chemistry of the antibiotics chrysomycin A and B. Antitumor activity of chrysomycin A.[4][5] The Journal of Antibiotics, 35(9), 1194–1201. Link
- Kudinova, M. K., Kuliaeva, V. V., Potapova, N. P., Rubasheva, L. M., & Maksimova, T. S. (1982). Separation and characteristics of the components of the antibiotic virenomycin. Antibiotiki, 27(7), 507-511. Link

© 2026 BenchChem. All rights reserved.

- Matson, J. A., Rose, W. C., Bush, J. A., et al. (1989). Antitumor activity of chrysomycins M and V.[1][3][4][6][7] The Journal of Antibiotics, 42(9), 1446-1448. Link
- Perez-Zuniga, F. J., et al. (2020).[8] Chrysomycin A Derivatives for the Treatment of Multi-Drug-Resistant Tuberculosis. ACS Central Science, 6(12), 2321–2332. Link
- Cayman Chemical. (n.d.). **Chrysomycin B** Product Information. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. uknowledge.uky.edu [uknowledge.uky.edu]
- 2. Albacarcin M | C27H28O9 | CID 174343 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. biomol.com [biomol.com]
- 4. THE CHEMISTRY OF THE ANTIBIOTICS CHRYSOMYCIN A AND B ANTITUMOR ACTIVITY OF CHRYSOMYCIN A [jstage.jst.go.jp]
- 5. researchgate.net [researchgate.net]
- 6. [Separation and characteristics of the components of the antibiotic virenomycin] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. biolinks.co.jp [biolinks.co.jp]
- 8. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Comparative Technical Guide: Chrysomycin B (Virenomycin M) vs. Chrysomycin A (Virenomycin V)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014802/docs#comparative-technical-guide-chrysomycin-b-virenomycin-m-vs-chrysomycin-a-virenomycin-v]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.